

Personal protective equipment for handling (3-Chloro-benzoylamino)-acetic acid

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Compound of Interest

Compound Name: (3-Chloro-benzoylamino)-acetic acid

Cat. No.: B041228

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Essential Safety and Handling Guide for (3-Chloro-benzoylamino)-acetic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(3-Chloro-benzoylamino)-acetic acid** (CAS: 57728-59-3), also known as m-Chlorohippuric Acid. Given the absence of a specific Safety Data Sheet (SDS), the following procedures are based on best practices for handling analogous chemical compounds, including chloro-substituted organic acids.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific toxicity data for **(3-Chloro-benzoylamino)-acetic acid** is not readily available, its structure suggests potential hazards associated with chlorinated organic compounds and carboxylic acids. Therefore, a cautious approach is mandatory.

Assumed Hazards:

- May cause skin and eye irritation or burns upon contact.

- May be harmful if inhaled or ingested.
- Thermal decomposition may produce toxic fumes, including hydrogen chloride, carbon oxides, and nitrogen oxides.

Recommended Personal Protective Equipment:

A multi-layered approach to PPE is essential to minimize exposure.

Protection Type	Specific Recommendations	Regulatory Standards
Eye and Face Protection	Wear chemical safety goggles. A face shield is recommended when handling larger quantities or when there is a splash hazard.	OSHA 29 CFR 1910.133 or European Standard EN166[1] [2]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene). A lab coat or chemically resistant apron is required. Ensure full skin coverage.	OSHA 1910.132[3]
Respiratory Protection	Handle in a well-ventilated area, preferably within a chemical fume hood.[2] If a fume hood is not available or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases.	OSHA 29 CFR 1910.134 and ANSI Z88.2 standards[2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for ensuring laboratory safety.

Engineering Controls:

- Always handle **(3-Chloro-benzoylamino)-acetic acid** in a certified chemical fume hood to minimize inhalation exposure.[2]
- Ensure an eyewash station and safety shower are readily accessible and in good working order.[2]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your workspace by covering surfaces with absorbent, disposable liners.
- Weighing and Transfer: Since the compound is a solid, conduct all weighing and transfer operations within the fume hood to contain any dust.[4] Use appropriate tools (e.g., spatulas, weighing paper) to avoid direct contact.
- Dissolving: When preparing solutions, slowly add the solid to the solvent to avoid splashing. If the dissolution process is exothermic, use an ice bath to control the temperature.
- Post-Handling: After handling, thoroughly wash your hands and any exposed skin with soap and water.[5] Decontaminate all surfaces and equipment used.

Disposal Plan: Waste Management

Proper disposal of **(3-Chloro-benzoylamino)-acetic acid** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance. As a chlorinated organic compound, it must be treated as hazardous waste.[6]

Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including contaminated PPE (gloves, liners), weighing paper, and any unreacted chemical, in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Aqueous and organic solvent solutions containing **(3-Chloro-benzoylamino)-acetic acid** must be collected in separate, compatible, and clearly labeled hazardous waste

containers. Do not pour this waste down the drain.[7] Chlorinated organic compounds are generally not permitted to be discharged into wastewater systems.[6]

Disposal Procedure:

- **Labeling:** Ensure all waste containers are accurately labeled with the full chemical name, concentration, and hazard symbols.
- **Storage:** Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.[3]

Emergency Procedures

Spills:

- **Small Spills:** For small spills of the solid material, carefully sweep it up, avoiding dust generation, and place it in a labeled hazardous waste container. Clean the spill area with a suitable solvent and then wash with soap and water.
- **Large Spills:** Evacuate the area and alert your EHS office immediately. Do not attempt to clean up a large spill without proper training and equipment.

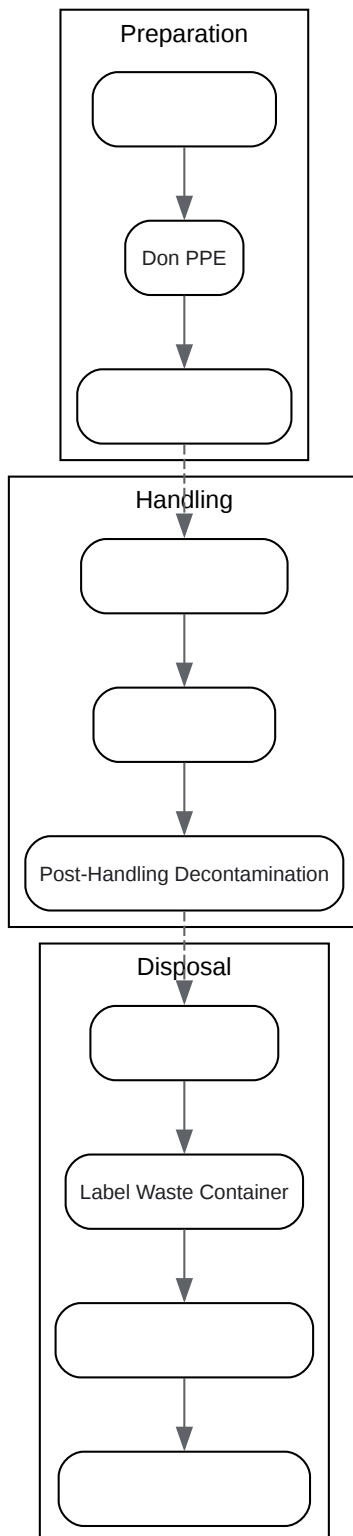
Exposures:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[1]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of (3-Chloro-benzoylamino)-acetic acid

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